

(4-Amino-3-fluorophenyl)methanol safety, hazards, and MSDS information

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Compound of Interest

Compound Name: (4-Amino-3-fluorophenyl)methanol

Cat. No.: B179550

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An In-depth Technical Guide to the Safety, Hazards, and Handling of **(4-Amino-3-fluorophenyl)methanol**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). Always consult the official SDS from the supplier before handling this chemical and adhere to all institutional and governmental safety protocols.

Chemical Identification

(4-Amino-3-fluorophenyl)methanol is a substituted aromatic compound used as a building block in chemical synthesis, particularly within pharmaceutical and materials science research.

Identifier	Value	Reference
IUPAC Name	(4-amino-3-fluorophenyl)methanol	[1]
CAS Number	146019-45-6	[1]
Molecular Formula	C ₇ H ₈ FNO	[1][2]
Molecular Weight	141.15 g/mol	[3]
InChI Key	VADDSNYDZBXHNQ-UHFFFAOYSA-N	[1]
Canonical SMILES	<chem>C1=CC(=C(C=C1CO)F)N</chem>	[2]

Hazard Identification and Classification

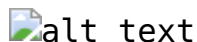
This chemical is classified as hazardous. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.[4][5] All personnel must be fully aware of the potential hazards before handling this substance.

GHS Classification

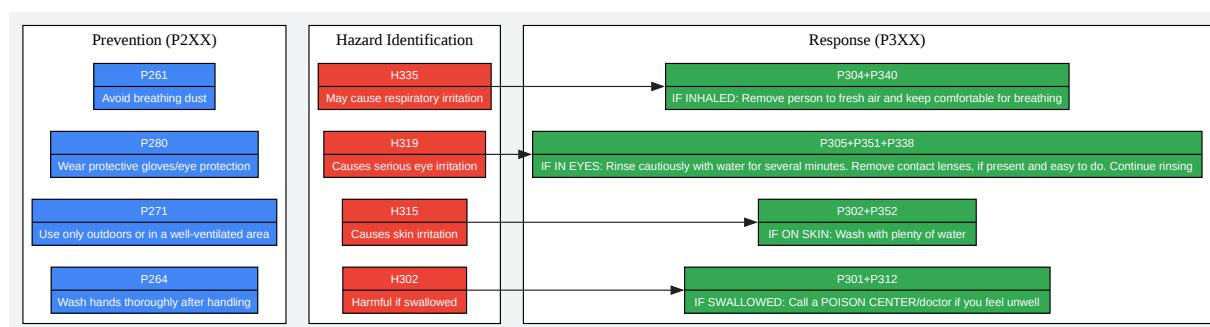
Hazard Class	Hazard Category	GHS Code	Hazard Statement	Reference
Acute Toxicity, Oral	Category 4	H302	Harmful if swallowed	[1]
Skin Corrosion/Irritation	Category 2	H315	Causes skin irritation	[1]
Serious Eye Damage/Eye Irritation	Category 2A	H319	Causes serious eye irritation	[1]
Specific target organ toxicity — Single exposure	Category 3	H335	May cause respiratory irritation	[1]

GHS Label Elements

- Pictogram:



- Signal Word: Warning^[1]
- Hazard Statements: H302, H315, H319, H335^[1]
- Precautionary Statements: P260, P261, P264, P270, P271, P280, P301+P312, P302+P352, P304+P340, P305+P351+P338, P312, P330, P332+P313, P337+P313, P362, P403+P233, P405, P501^{[1][6][7]}



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Caption: GHS Hazard Identification and Key Response Protocols.

Toxicological Information

Detailed toxicological studies for **(4-Amino-3-fluorophenyl)methanol** are not widely available. The hazard assessment is primarily based on the GHS classifications provided by suppliers and data from structurally similar compounds.

- Acute Toxicity: Harmful if swallowed.[1] No specific LD50 or LC50 data is available in the provided search results.
- Skin Irritation: Causes skin irritation.[1] Prolonged or repeated contact may cause redness and discomfort.[5]
- Eye Irritation: Causes serious eye irritation, which may include pain, tearing, and inflammation.[5]
- Respiratory Irritation: May cause respiratory tract irritation if inhaled as a dust or aerosol.[4][7]
- Sensitization: No data available to indicate if it is a skin sensitizer.[4][5]
- Carcinogenicity, Mutagenicity, Reproductive Toxicity: No data available.[4][5]

Physical and Chemical Properties

Property	Value	Reference
Appearance	White to Yellow Solid	[3]
Melting Point	Not available	
Boiling Point	Not available	
Solubility	No specific data available, but likely soluble in methanol and other organic solvents.	[8]
Purity	≥98%	[1][3]

Handling and Storage

Safe Handling

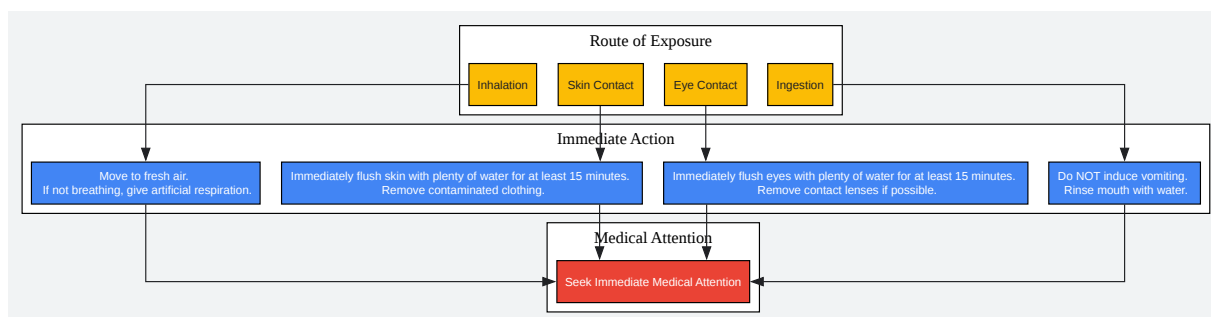
- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood to keep airborne levels low.[\[4\]](#)[\[9\]](#) Ensure eyewash stations and safety showers are readily accessible.[\[10\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or glasses that meet OSHA 29 CFR 1910.133 or European Standard EN166 specifications.[\[10\]](#)[\[11\]](#)
 - Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile) and a lab coat.[\[9\]](#)[\[12\]](#)
 - Respiratory Protection: Not typically required under normal use with adequate ventilation. If dust is generated, use a NIOSH/MSHA-approved respirator.[\[4\]](#)
- Hygiene Measures: Avoid contact with skin, eyes, and clothing.[\[7\]](#) Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[\[9\]](#)

Storage

- Conditions: Keep container tightly closed and store in a cool, dry, and well-ventilated place.[\[4\]](#)[\[9\]](#)
- Specific Requirements: Some suppliers recommend ambient storage temperature.[\[1\]](#) Others suggest keeping it in a dark place under an inert atmosphere.[\[3\]](#)
- Incompatible Materials: Avoid strong oxidizing agents and strong acids.[\[4\]](#)

First Aid Measures

Immediate medical attention is required for all significant exposures. Provide the Safety Data Sheet to the attending medical professional.



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Caption: Emergency First Aid Procedures by Exposure Route.

- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[9][13]
- Skin Contact: Immediately remove contaminated clothing. Flush the affected skin with large amounts of soap and water for at least 15 minutes.[9][13] Seek medical attention if irritation persists.[7]
- Eye Contact: Immediately flush eyes with plenty of tepid water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[10][13][14]
- Ingestion: Do NOT induce vomiting.[13] Rinse mouth thoroughly with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[10][15]

Firefighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, or carbon dioxide (CO₂).^{[13][16]} Water spray can be used to cool containers.
- Unsuitable Extinguishing Media: A solid water jet may be ineffective.^[16]
- Specific Hazards: When heated, it may release toxic and corrosive gases or vapors, such as carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).^[4]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.^{[15][16]}

Accidental Release Measures

- Personal Precautions: Evacuate the area.^[9] Wear appropriate personal protective equipment (PPE) as described in Section 5.1. Avoid breathing dust and prevent contact with skin and eyes.^{[4][6]}
- Environmental Precautions: Prevent the substance from entering drains, sewers, or waterways.^{[7][17]}
- Containment and Cleanup: For small spills, carefully sweep up the solid material and place it into a suitable, labeled container for disposal.^[4] Avoid generating dust. For large spills, follow institutional protocols for hazardous material cleanup.

Experimental Protocols

Detailed experimental protocols for the safety and hazard assessment of **(4-Amino-3-fluorophenyl)methanol** were not available in the public-domain resources searched. Standard methodologies, such as those outlined by the OECD Guidelines for the Testing of Chemicals, would typically be employed for determining properties like acute toxicity (e.g., OECD 420, 423, 425), skin irritation (e.g., OECD 439), and eye irritation (e.g., OECD 492). Researchers should refer to these standard guidelines when designing safety assessment studies.

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Chemical waste should be handled by a licensed professional

waste disposal service.[11][18] Do not allow the material to be released into the environment.

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